Structure-Activity Relationship (SAR) of 1-Methoxyisoquinoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*1-methoxyisoquinoline-4-carboxylic acid*
CAS No.:	*1697334-61-4*
Cat. No.:	*B6279371*

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Executive Summary: The Privileged Isoquinoline Scaffold

The isoquinoline scaffold is a cornerstone in medicinal chemistry, characterized by a structurally rigid bicyclic aromatic heterocycle (a benzene ring fused to a pyridine ring)[1]. Within this family, 1-methoxyisoquinoline derivatives have emerged as highly versatile, "privileged" pharmacophores. The strategic placement of a methoxy group (-OCH_3) at the C1 position fundamentally alters the electronic distribution and steric profile of the heterocyclic core[1].

For drug development professionals, the 1-methoxyisoquinoline core offers a dual tactical advantage:

- Target Engagement: It acts as a potent ATP-competitive mimic in kinase inhibition (e.g., ROCK1/2) and an NAD+ competitor in poly(ADP-ribose) polymerase (PARP/Tankyrase)

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inhibition[2],[3].

- The "Masked Lactam" Strategy: The C1-methoxy group serves as a lipophilic mask for the highly polar isoquinolin-1(2H)-one (lactam) motif. This masking enhances solubility and cell permeability during systemic circulation, allowing the active lactam to be unveiled via metabolic or synthetic demethylation[2],[4].

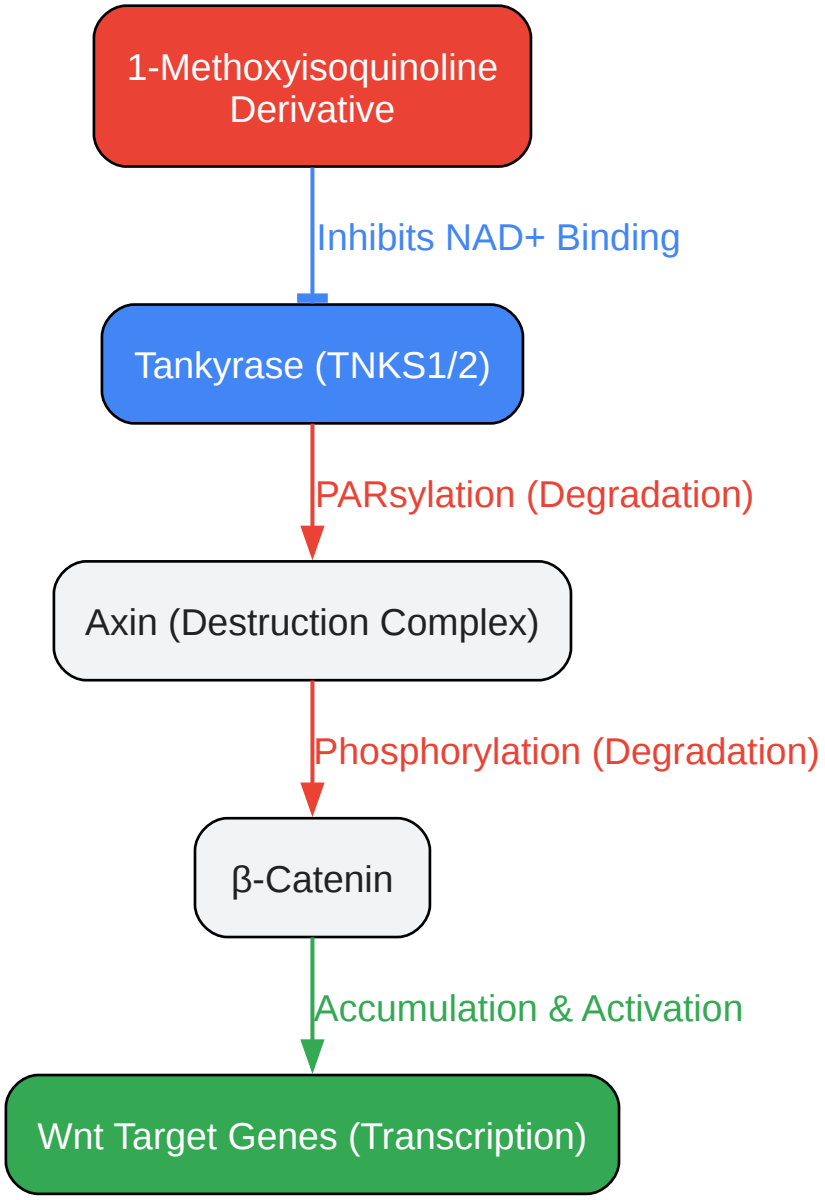
Mechanistic Grounding & Target Biology

Tankyrase 1/2 and the Wnt Signaling Pathway

Tankyrase-1 (PARP-5a) and Tankyrase-2 (PARP-5b) are specialized members of the PARP superfamily that regulate the Wnt/β-catenin signaling pathway[3]. In oncology, hyperactive Wnt signaling drives tumor proliferation. Tankyrases poly(ADP-ribosyl)ate (PARsylate) Axin—a core component of the β-catenin destruction complex—marking it for proteasomal degradation.

1-Methoxyisoquinoline derivatives, particularly those with aryl substitutions at the C3 position and amino groups at the C5 position, act as potent Tankyrase inhibitors. They competitively bind to the NAD+ binding domain of the enzyme, preventing Axin degradation, which in turn stabilizes the destruction complex and halts the oncogenic accumulation of β-catenin[5],[3].

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Mechanism of 1-methoxyisoquinoline derivatives inhibiting Tankyrase in the Wnt pathway.

Rho-Associated Protein Kinase (ROCK) Inhibition

Beyond oncology, 1-methoxyisoquinolines are critical in treating glaucoma and cardiovascular diseases via the inhibition of Rho-associated protein kinases (ROCK1/2)[6],[7]. ROCK is a downstream effector of the small GTPase RhoA, regulating smooth muscle contraction and trabecular meshwork cellular tone. Inhibiting ROCK reduces intraocular pressure (IOP) by increasing aqueous humor drainage[8]. The isoquinoline core mimics the adenine ring of ATP,

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anchoring into the kinase hinge region via critical hydrogen bonds, while the C1-methoxy group fine-tunes the electron density of the ring to optimize π-π stacking interactions[7],[2].

Structure-Activity Relationship (SAR) Landscape

The derivatization of the 1-methoxyisoquinoline scaffold is highly modular, allowing medicinal chemists to dial in selectivity for specific targets.

- The C1 Position (The Modulator): The methoxy group acts as a hydrogen bond acceptor and a steric shield. Crucially, the pyridine ring of isoquinoline is generally deactivated toward electrophilic attack, but the C1 position is highly activated for nucleophilic aromatic substitution (SNAr)[1]. This allows for the rapid generation of analogue libraries. Furthermore, the methoxy group can be cleaved using HBr in acetic acid to reveal the isoquinolin-1-one lactam, a privileged pharmacophore in PARP inhibition[2].

- The C3 Position (The Hydrophobic Anchor): Substitutions at C3 heavily dictate target selectivity. For Tankyrase inhibitors, bulky aryl groups (e.g., 2-chlorophenyl) at C3 project into a distinct hydrophobic pocket adjacent to the NAD+ binding site, dramatically increasing binding affinity[5].

- The C5/C6 Positions (The Electrophilic Handles): The introduction of halogens (e.g., C6-Bromine) provides an electrophilic handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), enabling the extension of the molecule into solvent-exposed kinase regions[1],[2]. Alternatively, a C5-amino group serves as a critical hydrogen bond donor, locking the molecule into the Tankyrase active site[5].

Quantitative SAR Data Summary

The following table summarizes the structure-activity relationship vectors and their corresponding biological impacts based on established literature and patent data[5],[2],[3].

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Compound Core	C1 Substituent	C3 Substituent	C5/C6 Substituent	Primary Target	IC_{50} Range (nM)	Mechanistic Rationale
Isoquinoline	-OCH_3	-H	6-Bromo	ROCK1/2	100 - 500	C6-Br allows cross-coupling; core acts as ATP mimic.
Isoquinoline	-OCH_3	2-Chlorophenyl	5-Nitro	TNKS1/2	> 1000	Bulky C5-nitro creates steric clash in NAD+ pocket.
Isoquinoline	-OCH_3	2-Chlorophenyl	5-Amino	TNKS1/2	10 - 50	C5-NH_2 forms critical H-bond; C3-aryl fills hydrophobic pocket.
Isoquinolinone	=O (Lactam)	-H	5-Amino	PARP-1	50 - 200	Demethylated C1-lactam acts as a direct NAD+ mimic.

Experimental Workflows & Self-Validating Protocols

To ensure scientific integrity, the following methodologies are designed as self-validating systems, incorporating internal controls and explicit causal reasoning for each step.

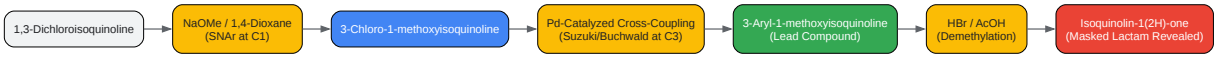
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Regioselective Synthesis of 3-Chloro-1-methoxyisoquinoline (SNAr)

Causality: The synthesis relies on the differential reactivity of 1,3-dichloroisoquinoline. The strong electron-withdrawing nature of the adjacent ring nitrogen highly activates the C1 position toward nucleophilic attack, allowing selective replacement by methoxide while leaving the C3-chlorine intact for future derivatization[1].

Step-by-Step Protocol:

- Preparation: Dissolve 1.0 equivalent of 1,3-dichloroisoquinoline in anhydrous 1,4-dioxane under an inert argon atmosphere. Rationale: Anhydrous conditions prevent the competitive formation of the C1-hydroxyl byproduct.
- Nucleophilic Attack: Cool the reaction vessel to 0°C. Dropwise, add 1.2 equivalents of sodium methoxide (NaOMe) solution (25% w/w in methanol).
- Propagation: Remove the ice bath and stir the mixture at room temperature for 4 hours.
- Quenching & Extraction: Quench the reaction with saturated aqueous $NaHCO_3$ to neutralize any unreacted methoxide[6]. Extract the aqueous layer three times with ethyl acetate (EtOAc). Wash the combined organic layers with brine and dry over anhydrous Na_2SO_4.
- Self-Validation (Analysis): Purify via silica gel chromatography. Validate regioselectivity using ^{1}H-NMR: The disappearance of the C1-Cl signature and the appearance of a sharp singlet at ~4.05 ppm confirms the C1-OCH_3 integration. LC-MS must show a mass shift corresponding to the loss of one chlorine isotope pattern.



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Synthetic workflow for 1-methoxyisoquinoline derivatization and masked lactam unveiling.

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Target Engagement Validation: FRET-Based ROCK Kinase Assay

Causality: To prove that the synthesized 1-methoxyisoquinoline derivative successfully mimics ATP, a Fluorescence Resonance Energy Transfer (FRET) assay is utilized. If the compound binds the ROCK1/2 kinase hinge region, it competitively excludes ATP, preventing the phosphorylation of a synthetic FRET-peptide substrate[2].

Step-by-Step Protocol:

- Reagent Assembly: Prepare a 2X Kinase/Peptide mixture containing ROCK1 or ROCK2 enzyme and the specific FRET-peptide substrate in standard kinase buffer (50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35).
- Compound Incubation: Dispense the 1-methoxyisoquinoline derivative (in a 10-point, 3-fold serial dilution starting at 10 µM) into a 384-well plate. Add the Kinase/Peptide mixture and incubate for 15 minutes at room temperature to allow pre-equilibrium binding.
- Reaction Initiation: Add ATP at a concentration equal to its apparent Michaelis constant (K_m) for the specific ROCK isoform. Rationale: Running the assay at K_m ensures the assay is highly sensitive to competitive inhibitors.
- Development & Readout: After 1 hour, add the development protease. Unphosphorylated peptides are cleaved, disrupting FRET. Read the plate on a fluorescence microplate reader (Excitation: 400 nm; Emission: 445 nm for Coumarin, 520 nm for Fluorescein).
- Self-Validation (Controls): The assay must include Y-27632 (a well-characterized ROCK inhibitor) as a positive control. The Z'-factor of the plate must be > 0.5 to validate assay robustness. Calculate the IC_{50} by plotting the Coumarin/Fluorescein emission ratio against the log of the compound concentration.

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